

Technical Support Center: Optimizing Lotion Aesthetics with ABIL WE 09

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Compound of Interest

Compound Name: ABIL WE 09

Cat. No.: B1166086

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **ABIL WE 09** to reduce the greasy after-feel in lotion formulations.

Troubleshooting Guide: Reducing Greasy After-Feel

Question: My W/O lotion formulated with **ABIL WE 09** feels greasy on the skin. What are the potential causes and how can I mitigate this?

Answer: A greasy after-feel in W/O emulsions can stem from several factors related to the formulation's oil phase, emulsifier concentration, and overall composition. **ABIL WE 09**, a robust W/O emulsifier, provides excellent stability, but the final sensory profile is highly dependent on the other ingredients. Here are key areas to investigate:

1. Oil Phase Composition:

- **High-Residue Emollients:** The type of emollients used significantly impacts the skin feel. Heavy oils and butters can contribute to a greasy residue.
- **Solution:**
 - **Incorporate Light Emollients:** Replace a portion of the heavy oils with light, fast-absorbing emollients. Esters and silicone fluids can improve the sensory profile.^{[1][2][3]}

- Optimize Emollient Balance: Create a blend of emollients with varying spreadability and absorption rates to achieve a balanced and pleasant skin feel.[4]

2. Oil Phase Concentration:

- Excessive Oil Content: A high internal (oil) phase concentration can naturally lead to a more occlusive and potentially greasy feeling.
- Solution:
 - Reduce the Oil Phase: Gradually decrease the percentage of the oil phase while monitoring emulsion stability. With **ABIL WE 09**, the oil phase can typically be varied between 19% and 35%.[5]
 - Increase the Water Phase: A higher water content can contribute to a lighter, more refreshing sensory experience.

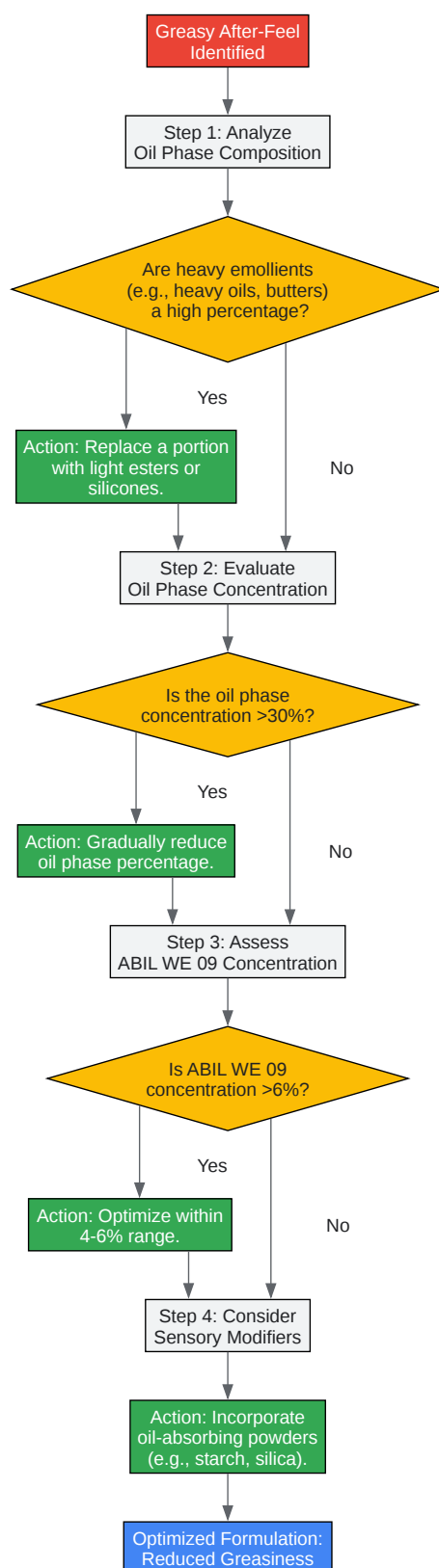
3. ABIL WE 09 Concentration:

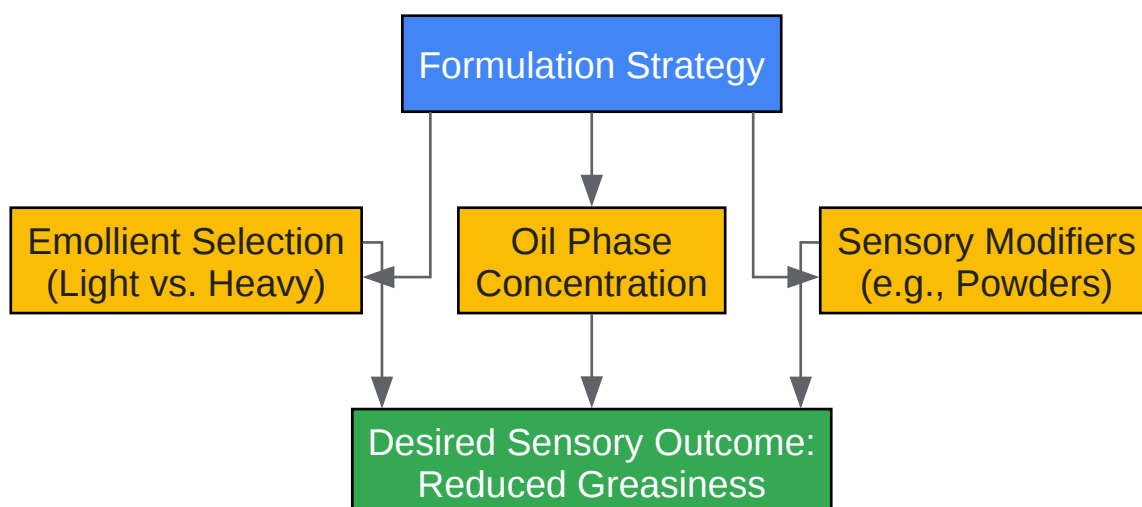
- Suboptimal Emulsifier Level: While sufficient emulsifier is crucial for stability, an excessive amount might contribute to a tacky or heavy feel.
- Solution:
 - Optimize Concentration: The recommended use level for **ABIL WE 09** is 4-6%.[5] Experiment within this range to find the minimum concentration that maintains stability while providing the desired skin feel.

4. Incorporation of Sensory Modifiers:

- Lack of Absorbent Ingredients: Without ingredients to absorb excess oil, the formulation may leave a shiny, greasy film on the skin.
- Solution:
 - Add Powders: Incorporate oil-absorbing powders like starches (e.g., corn starch, tapioca starch), silica, or specialty polymers. These can create a matte finish and a drier after-feel. [6][7]

Below is a logical workflow for troubleshooting a greasy after-feel in your lotion formulation.





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References

- 1. vedaoils.com [vedaoils.com]
- 2. 3vsigmausa.com [3vsigmausa.com]
- 3. Why Emollients Matter in Modern Skincare Products [tjcy.com]
- 4. How Emollients Shape the Sensory Experience in Cosmetics | BeautyMatter [beautymatter.com]
- 5. mychem.ir [mychem.ir]
- 6. ulprospector.com [ulprospector.com]
- 7. africanfairtradesociety.com [africanfairtradesociety.com]
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